

# N-Methylpyrrolidone (NMP) Technical Data Sheet: A Comprehensive Guide

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## Compound of Interest

Compound Name: *N-Methylpyrrolidone*

Cat. No.: *B7775990*

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CAS Number: 872-50-4 Chemical Formula:  $C_5H_9NO$

This technical guide provides an in-depth overview of **N-Methylpyrrolidone** (NMP), a versatile aprotic solvent widely utilized in the pharmaceutical, petrochemical, and electronics industries. [1][2] This document is intended for researchers, scientists, and drug development professionals, offering detailed data, experimental methodologies, and visualizations of key processes and relationships.

## Chemical and Physical Properties

N-Methyl-2-pyrrolidone is a clear, colorless to light-yellow liquid characterized by a faint, amine-like or "fishlike" odor.[1][3][4] It is a polar aprotic solvent with a high boiling point and low vapor pressure, making it stable and efficient for a wide range of applications.[1][4] NMP is hygroscopic, readily absorbing moisture from the air, but remains stable under normal conditions.[4][5] It is completely miscible with water and most common organic solvents, including alcohols, ethers, ketones, and aromatic hydrocarbons.[6][7][8]

Table 1: General Properties

Property	Value	Source
CAS Number	<b>872-50-4</b>	<a href="#">[9]</a>
IUPAC Name	1-methylpyrrolidin-2-one	<a href="#">[3]</a>
Synonyms	NMP, 1-Methyl-2-pyrrolidone, N-Methyl-2-pyrrolidinone	<a href="#">[8]</a> <a href="#">[9]</a>
Molecular Formula	C <sub>5</sub> H <sub>9</sub> NO	<a href="#">[9]</a>

| Molar Mass | 99.13 g/mol | [\[3\]](#)[\[9\]](#) |

Table 2: Physical Properties

Property	Value	Source
Appearance	<b>Colorless to pale yellow liquid</b>	<a href="#">[6]</a> <a href="#">[9]</a>
Odor	Faint amine-like	<a href="#">[4]</a> <a href="#">[9]</a>
Boiling Point	202 - 204 °C	<a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[10]</a>
Melting Point	-24 °C	<a href="#">[7]</a> <a href="#">[9]</a> <a href="#">[11]</a>
Density	1.028 - 1.03 g/cm <sup>3</sup> at 25 °C	<a href="#">[7]</a> <a href="#">[10]</a> <a href="#">[12]</a>
Vapor Pressure	0.29 - 0.324 hPa at 20 °C	<a href="#">[9]</a> <a href="#">[10]</a> <a href="#">[11]</a>
Flash Point	91 °C (Closed Cup)	<a href="#">[9]</a> <a href="#">[10]</a> <a href="#">[13]</a>
Autoignition Temp.	245 °C	<a href="#">[10]</a> <a href="#">[13]</a>
Viscosity	~1.66 mPa·s at 25 °C	<a href="#">[9]</a> <a href="#">[10]</a> <a href="#">[12]</a>
Refractive Index	1.4700	<a href="#">[10]</a>

| Surface Tension | 41 mN/m at 25 °C | [\[10\]](#) |

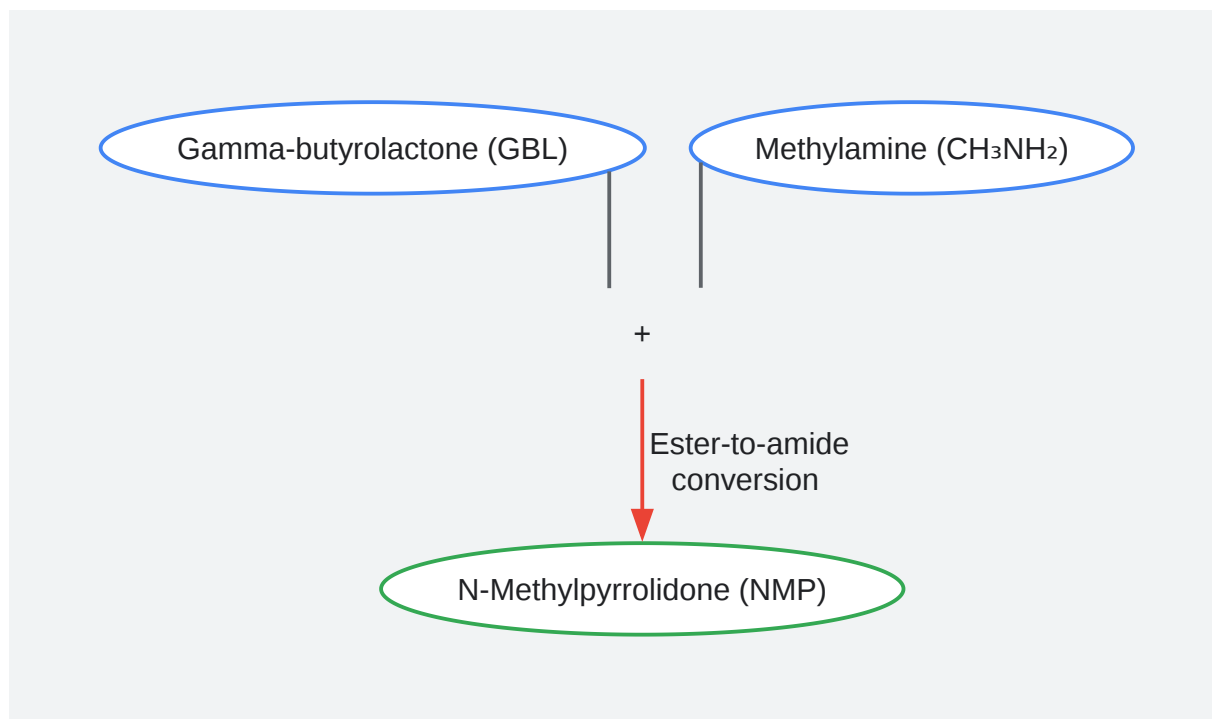
Table 3: Solubility Data

Solvent	Solubility	Source
Water	Miscible in all proportions	[3][4][8]
Ethanol	Miscible	[3][8]
Acetone	Miscible	[3][8]
Ether	Miscible	[3][8]
Benzene	Miscible	[3][8]
Ethyl Acetate	Miscible	[3][8]
Chloroform	Miscible	[3][8]

| Aliphatic Hydrocarbons | Moderately soluble |[3] |

## Synthesis and Reactions

Industrially, NMP is primarily produced by the reaction of gamma-butyrolactone (GBL) with methylamine.[6][7] While chemically stable, NMP can undergo reactions such as hydrolysis in the presence of strong acids or bases, resulting in a ring-opening to form 4-methyl aminobutyric acid.[10][11]



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Industrial Synthesis of **N-Methylpyrrolidone (NMP)**.

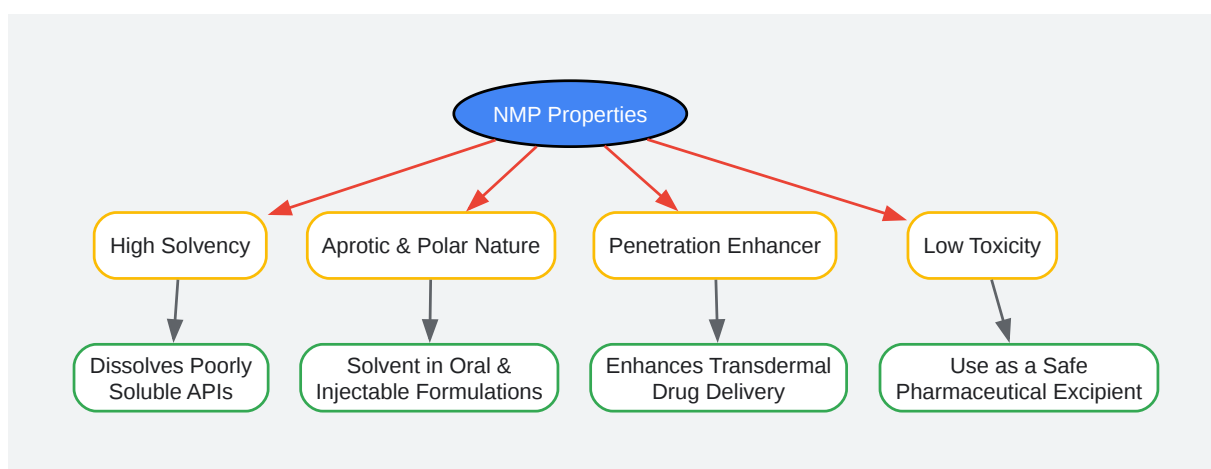
## Pharmaceutical Applications

NMP's high solvency and low toxicity profile make it a valuable excipient in the pharmaceutical industry.<sup>[14][15][16]</sup> It is used to enhance the solubility of poorly soluble active pharmaceutical ingredients (APIs), thereby improving their bioavailability.<sup>[14][17]</sup>

Key Roles in Drug Development:

- **Solvent for Synthesis:** Provides a stable reaction medium for the synthesis of various drugs, including anticancer, anti-inflammatory, and antiviral agents.<sup>[17]</sup>

- Formulation Excipient: Used as a co-solvent in oral and injectable formulations to dissolve APIs.[6][15][17]
- Penetration Enhancer: Incorporated into transdermal drug delivery systems to improve the absorption of both hydrophilic and hydrophobic drugs through the skin.[15][17][18]



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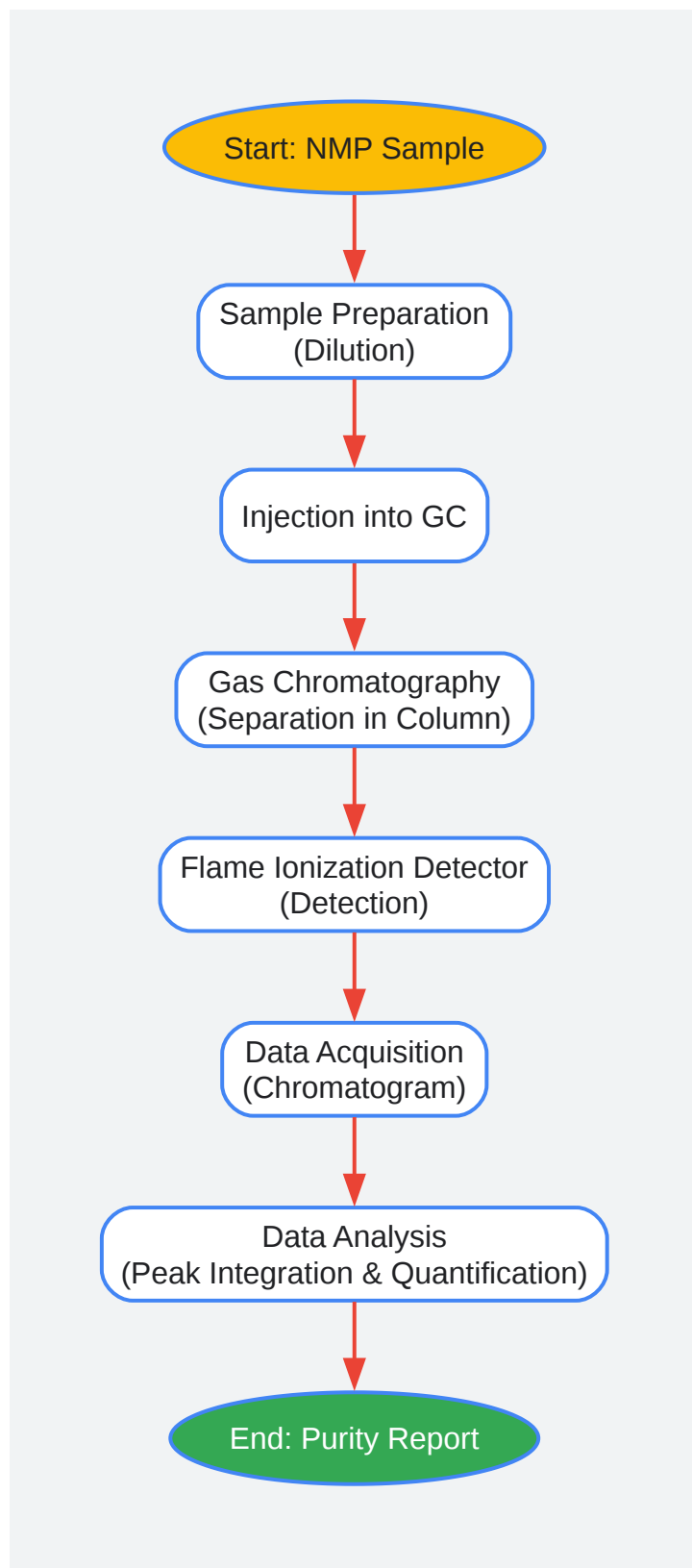
Relationship between NMP Properties and Pharmaceutical Applications.

## Experimental Protocols & Analytical Data

The purity of NMP is critical for its applications, especially in the electronics and pharmaceutical industries.[19] Gas chromatography with a flame ionization detector (GC-FID) is a standard method for determining NMP purity and quantifying impurities.[20]

Experimental Protocol Outline:

- Sample Preparation: Dilute the NMP sample in a suitable solvent (e.g., methanol or dichloromethane) to an appropriate concentration. Prepare calibration standards of known NMP impurities.
- Instrumentation: Use a gas chromatograph equipped with a flame ionization detector (FID) and a suitable capillary column (e.g., a polar DB-23 column is effective for separating common impurities).<sup>[19]</sup>
- GC Conditions:
  - Injector Temperature: ~250 °C
  - Detector Temperature: ~280 °C
  - Carrier Gas: Helium or Nitrogen at a constant flow rate.
  - Oven Program: A temperature gradient is typically used, starting at a lower temperature (e.g., 60 °C) and ramping up to a higher temperature (e.g., 240 °C) to ensure separation of all components.
- Analysis: Inject the prepared sample and standards into the GC. The retention times are used to identify the components, and the peak areas are used to calculate the concentration of NMP and its impurities. The most common impurities are N-methyl succinimide (NMS) and 2-pyrrolidinone (2PYR).<sup>[19]</sup>



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Workflow for Purity Analysis of NMP by GC-FID.

Table 4: Typical Purity and Impurities

Parameter	Specification	Source
Purity (Assay)	≥99.5% (Industrial Grade)	[10]
	≥99.8% (Electronic Grade)	[10]
Common Impurities	N-methyl succinimide (NMS)	[19]
	2-pyrrolidinone (2PYR)	[19]
	Gamma-butyrolactone (GBL)	[10][21]
	Water	[4][10]

| | Methylamine |[20] |

Spectroscopic analysis is used to confirm the chemical structure of NMP.

Table 5: Spectroscopic Data

Technique	Key Peaks / Shifts	Source
<sup>1</sup> H NMR	δ (ppm): ~3.2 (t, 2H), ~2.8 (s, 3H), ~2.2 (t, 2H), ~1.9 (m, 2H)	[3][22]

| IR Spectroscopy | ν (cm<sup>-1</sup>): ~1680 (C=O, amide carbonyl stretch) |[23] |

## Safety and Toxicology

NMP is classified as a reproductive toxicant and may cause harm to an unborn child.[6][13][24] It is also known to cause skin and eye irritation.[24][25] NMP is readily absorbed through the skin, and prolonged or repeated exposure can lead to dermatitis.[3][26] Therefore, appropriate personal protective equipment (PPE), including butyl rubber gloves and safety goggles, should be worn when handling the substance.[4][25][27] Work should be conducted in a well-ventilated area to avoid inhaling vapors.[25][27]



Table 6: Toxicological Data

Hazard Classification	Details	Source
GHS Hazard Statements	<b>H315: Causes skin irritation</b>	<a href="#">[24]</a> <a href="#">[25]</a>
	H319: Causes serious eye irritation	<a href="#">[24]</a> <a href="#">[25]</a>
	H335: May cause respiratory irritation	<a href="#">[24]</a> <a href="#">[25]</a>
	H360D: May damage the unborn child	<a href="#">[24]</a> <a href="#">[25]</a>
Acute Oral Toxicity (LD50)	3906 - 4150 mg/kg (Rat)	<a href="#">[28]</a>
Carcinogenicity	Not classified as a carcinogen	<a href="#">[26]</a>
Bioaccumulation	Not expected to bioaccumulate	<a href="#">[7]</a> <a href="#">[13]</a>

| Biodegradability | Readily biodegradable |[\[4\]](#)[\[13\]](#) |

#### First Aid Measures:

- Inhalation: Move the person to fresh air. If breathing is difficult, seek medical attention.[\[24\]](#)  
[\[25\]](#)
- Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing.[\[24\]](#)[\[25\]](#)
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical advice.[\[24\]](#)[\[25\]](#)
- Ingestion: Rinse mouth with water. Do NOT induce vomiting. Seek immediate medical attention.[\[25\]](#)

## Handling and Storage

NMP should be stored in a cool, dry, well-ventilated area in tightly closed containers.[24][29] It should be kept away from strong oxidizing agents, strong acids, and sources of ignition as it is a combustible liquid.[5][11] Recommended storage materials include phenolic-lined mild steel or alloy drums.[4] The substance has a long shelf life when stored properly.[10]

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